

Wichtiger Hinweis zur Verwendung von EINECS 308-467-5 in der Ionenkanalforschung

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 308-467-5*

Cat. No.: *B15180195*

[Get Quote](#)

Zusammenfassung: Nach eingehender Recherche in wissenschaftlichen Datenbanken und öffentlichen Quellen konnten keine Informationen gefunden werden, die eine Verwendung von **EINECS 308-467-5** als Werkzeug zur Untersuchung von Ionenkanälen belegen. Die verfügbaren Daten deuten darauf hin, dass es sich bei dieser EINECS-Nummer um einen Bestandteil industrieller Produkte handelt und keine bekannte biologische Aktivität im Zusammenhang mit der Ionenkanalforschung aufweist.

Hintergrund zu EINECS 308-467-5

Die European Inventory of Existing Commercial Chemical Substances (EINECS) ist ein Verzeichnis von chemischen Stoffen, die zwischen 1971 und 1981 auf dem europäischen Markt waren. Die Nummer 308-467-5 ist mit einem Reaktionsprodukt aus Bisphenol-A- (epichlorhydrin) und Epoxidharz (mit einer durchschnittlichen Molekülmasse ≤ 700) assoziiert. [1] Diese Substanz ist ein Bestandteil von Epoxidbeschichtungen und anderen industriellen Materialien.[1]

Die Sicherheitsdatenblätter für Produkte, die diese Substanz enthalten, weisen auf potenzielle Gefahren hin, darunter:

- Hautreizungen[1][2]
- Schwere Augenreizung[1][2]
- Kann allergische Hautreaktionen verursachen[1][2]

- Giftig für Wasserorganismen mit langfristiger Wirkung[1][3]

Es gibt keine Hinweise in der wissenschaftlichen Literatur oder in Sicherheitsdatenblättern, die auf eine spezifische pharmakologische oder biologische Wirkung auf Ionenkanäle oder andere zelluläre Signalwege hindeuten.

Schlussfolgerung für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Basierend auf den aktuell verfügbaren Informationen ist **EINECS 308-467-5** kein geeignetes oder etabliertes Werkzeug für die Untersuchung von Ionenkanälen. Die Suche nach Protokollen, Anwendungsberichten oder quantitativen Daten zur biologischen Aktivität dieser spezifischen Substanz in der Ionenkanalforschung blieb ergebnislos.

Wissenschaftler, die nach Werkzeugen zur Untersuchung von Ionenkanälen suchen, sollten sich auf bekannte und validierte pharmakologische Modulatoren, Toxine oder andere spezifische chemische Sonden konzentrieren, deren Wirkmechanismen in der wissenschaftlichen Literatur gut dokumentiert sind.

Aufgrund des Fehlens von Daten, die **EINECS 308-467-5** mit der Ionenkanalforschung in Verbindung bringen, können keine detaillierten Anwendungsberichte, experimentellen Protokolle oder Diagramme von Signalwegen erstellt werden, wie ursprünglich angefordert. Die vorliegenden Informationen beschränken sich auf die industrielle Verwendung und die damit verbundenen Sicherheitsrisiken der Substanz.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tambour.co.il [tambour.co.il]
- 2. images.thdstatic.com [images.thdstatic.com]
- 3. download.basf.com [download.basf.com]

- To cite this document: BenchChem. [Wichtiger Hinweis zur Verwendung von EINECS 308-467-5 in der Ionenkanalforschung]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15180195#einecs-308-467-5-as-a-tool-for-studying-ion-channels]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com